

# Application Notes and Protocols for Octanoic Acid Isononylamine in Agrochemical Formulations

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## Compound of Interest

Compound Name: *Einecs 299-113-8*

Cat. No.: *B15177989*

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## Introduction

Octanoic acid isononylamine is a salt formed from octanoic acid and isononylamine. In agrochemical formulations, it is utilized primarily as a multi-functional adjuvant. Its properties are derived from both the fatty acid and the amine components, suggesting its role as a surfactant, penetrant, and potentially as a compound with its own herbicidal or pesticidal activity. Fatty acid salts are known to be effective as contact herbicides and insecticides, acting by disrupting the cell membranes of target organisms.<sup>[1][2]</sup> The amine component can contribute to its surfactant properties, aiding in the spreading and absorption of the active ingredients in a pesticide formulation.<sup>[3][4][5]</sup>

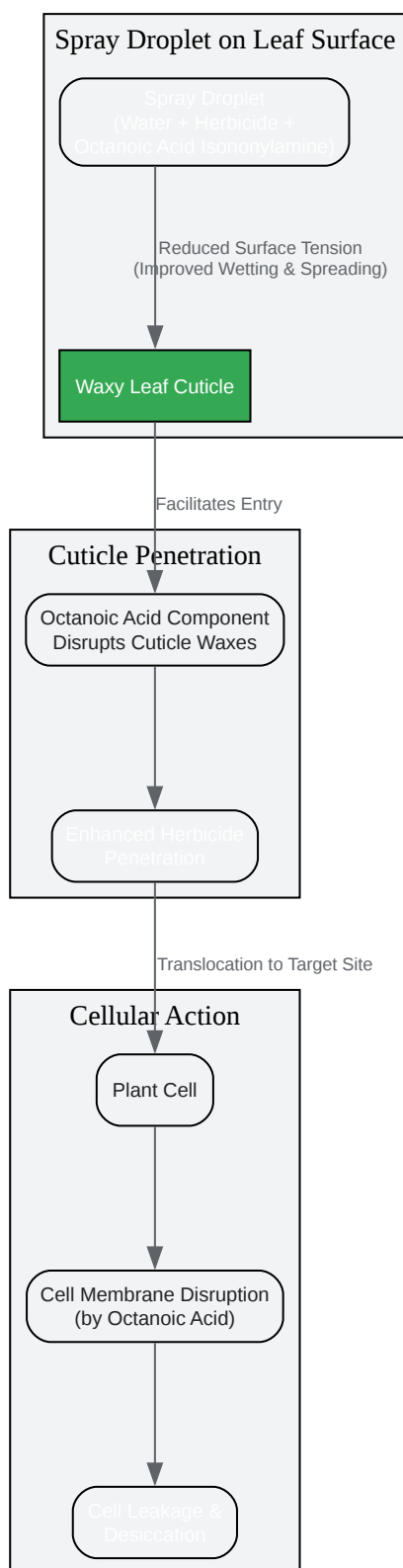
These application notes provide a comprehensive overview of the use of octanoic acid isononylamine in agrochemical contexts, including its likely mechanisms of action, detailed experimental protocols for its evaluation, and representative data on its performance.

## Principle of Action

Octanoic acid isononylamine likely enhances the efficacy of agrochemical formulations through several mechanisms:

- **Surfactancy:** As an amine salt of a fatty acid, it is expected to reduce the surface tension of spray droplets. This leads to better wetting and spreading on the waxy cuticle of plant leaves, increasing the contact area of the pesticide.[6]
- **Penetration:** The lipophilic nature of the octanoic acid component can aid in the penetration of the plant cuticle, facilitating the uptake of the active ingredient into the plant tissues.[4]
- **Direct Activity:** Octanoic acid itself has herbicidal properties, causing rapid desiccation of plant tissues by disrupting cell membrane integrity.[2] This can provide a synergistic effect when combined with other herbicides.

The following diagram illustrates the proposed mechanism of action for a fatty acid amine salt adjuvant in enhancing herbicide delivery.



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**Figure 1:** Proposed mechanism of octanoic acid isononylamine as an adjuvant.

## Data Presentation

The following tables present illustrative data from hypothetical studies evaluating the efficacy of octanoic acid isononylamine as an adjuvant with a glyphosate-based herbicide.

Table 1: Effect of Octanoic Acid Isononylamine Concentration on Herbicide Efficacy

Treatment	Adjuvant Concentration (% v/v)	Weed Control (%) at 14 Days After Treatment
Herbicide Alone	0	65 ± 5
Herbicide + OAI	0.25	78 ± 4
Herbicide + OAI	0.50	89 ± 3
Herbicide + OAI	1.00	95 ± 2
Herbicide + Commercial Standard Adjuvant	0.50	92 ± 3

OAI: Octanoic Acid Isononylamine

Table 2: Comparison of Octanoic Acid Isononylamine with Standard Adjuvants

Adjuvant Type	Use Rate (% v/v)	Droplet Spread Area (mm <sup>2</sup> )	Contact Angle (degrees)
None (Water)	-	10.2 ± 1.5	95 ± 5
Non-ionic Surfactant (NIS)	0.25	25.8 ± 2.1	62 ± 4
Crop Oil Concentrate (COC)	1.00	35.4 ± 2.8	45 ± 3
Octanoic Acid Isononylamine	0.50	32.1 ± 2.5	51 ± 4

## Experimental Protocols

## Protocol 1: Greenhouse Efficacy Trial for Octanoic Acid Isononylamine as a Herbicide Adjuvant

**Objective:** To determine the optimal concentration of octanoic acid isononylamine for enhancing the efficacy of a post-emergence herbicide.

### Materials:

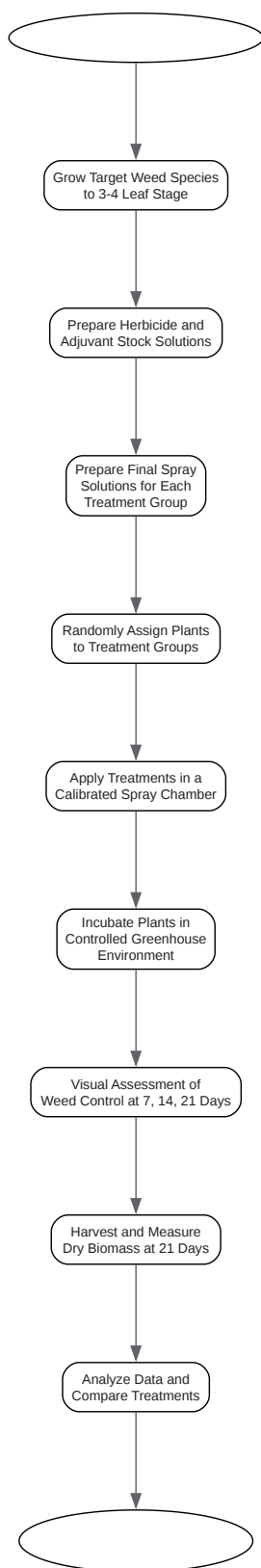
- Target weed species (e.g., Velvetleaf, *Abutilon theophrasti*), grown to the 3-4 leaf stage in individual pots.
- Technical grade active ingredient of a selected herbicide (e.g., glyphosate).
- Octanoic acid isononylamine.
- Commercial standard adjuvant for comparison.
- Deionized water.
- Pressurized spray chamber calibrated to deliver a consistent volume.
- Personal Protective Equipment (PPE).

### Procedure:

- Preparation of Stock Solutions:
  - Prepare a stock solution of the herbicide in deionized water at a concentration that provides suboptimal control when used alone (e.g., 50% of the recommended field rate).
  - Prepare a series of adjuvant dilutions of octanoic acid isononylamine in deionized water (e.g., to achieve final spray concentrations of 0.25%, 0.5%, and 1.0% v/v).
- Spray Solution Preparation:
  - For each treatment, prepare the final spray solution by adding the herbicide stock solution to the respective adjuvant dilution.

- Include a "herbicide alone" control and a "herbicide + commercial standard adjuvant" control.
- Also include an untreated control.
- Application:
  - Randomly assign plants to each treatment group (n=5-10 plants per group).
  - Place the plants in the spray chamber and apply the respective treatment solutions at a calibrated rate (e.g., 200 L/ha).
- Incubation and Evaluation:
  - After treatment, transfer the plants to a greenhouse with controlled temperature and light conditions.
  - Visually assess weed control at 7, 14, and 21 days after treatment using a rating scale of 0% (no effect) to 100% (complete death of the plant).
  - At 21 days, harvest the above-ground biomass, dry it in an oven at 70°C for 48 hours, and weigh to determine biomass reduction compared to the untreated control.

The following diagram outlines the experimental workflow for this protocol.



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**Figure 2:** Workflow for greenhouse efficacy trial.

## Protocol 2: Evaluation of Surfactant Properties of Octanoic Acid Isononylamine

**Objective:** To quantify the effect of octanoic acid isononylamine on the physical properties of a spray solution.

**Materials:**

- Octanoic acid isononylamine.
- Deionized water.
- Tensiometer for measuring surface tension.
- Goniometer for measuring contact angle.
- Hydrophobic surface (e.g., Parafilm or a representative leaf surface).
- Micropipette.

**Procedure:**

- Preparation of Solutions:
  - Prepare a series of aqueous solutions of octanoic acid isononylamine at different concentrations (e.g., 0.1%, 0.25%, 0.5%, 1.0% v/v).
  - Include a deionized water control.
- Surface Tension Measurement:
  - Measure the surface tension of each solution using a tensiometer according to the manufacturer's instructions.
  - Record the values in mN/m.
- Contact Angle and Spreading Measurement:



- Place a standardized droplet (e.g., 10  $\mu\text{L}$ ) of each solution onto the hydrophobic surface.
- Immediately measure the contact angle of the droplet using a goniometer.
- Capture an image of the droplet and use image analysis software to measure the spread area in  $\text{mm}^2$ .
- Data Analysis:
  - Plot the surface tension, contact angle, and spread area as a function of the octanoic acid isononylamine concentration.
  - Compare the results to those of standard adjuvants if desired.

## Conclusion

Octanoic acid isononylamine shows significant potential as a multi-functional adjuvant in agrochemical formulations. Its predicted ability to act as a surfactant and penetrant, combined with the inherent herbicidal activity of octanoic acid, makes it a promising candidate for enhancing the efficacy of a wide range of pesticides. The protocols outlined above provide a framework for the systematic evaluation of this and similar compounds, enabling researchers to quantify their benefits and determine optimal use rates in various formulations. Further research is warranted to fully elucidate its spectrum of activity and to optimize its use in integrated pest management programs.

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## References

- 1. US5631290A - Fatty acid salt pesticidal composition - Google Patents [patents.google.com]
- 2. canada.ca [canada.ca]
- 3. data.epo.org [data.epo.org]

- 4. [apparentag.com.au](http://apparentag.com.au) [[apparentag.com.au](http://apparentag.com.au)]
- 5. [agrimaxllc.com](http://agrimaxllc.com) [[agrimaxllc.com](http://agrimaxllc.com)]
- 6. Crop Protection Network [[cropprotectionnetwork.org](http://cropprotectionnetwork.org)]
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